

Technical Safety Guide: Cyclopentylmagnesium Bromide Solutions

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Compound of Interest

Compound Name: Cyclopentylmagnesium Bromide

Cat. No.: B108618

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Cyclopentylmagnesium Bromide**, a highly reactive Grignard reagent essential for various organic synthesis applications.^[1] Given its properties, this reagent is typically supplied as a solution, most commonly in diethyl ether or tetrahydrofuran (THF).^{[1][2]} The safety profile of the solution is therefore a composite of the reagent and the solvent. The information herein is synthesized from publicly available Safety Data Sheets (SDSs) to ensure research and drug development professionals can handle this chemical with the utmost care and preparedness.

Hazard Identification and Classification

Cyclopentylmagnesium bromide solutions are classified as hazardous under OSHA regulations.^[3] The primary dangers stem from their extreme flammability, reactivity with water, and corrosive effects on skin and eyes.^{[2][3][4]} The reagent reacts violently with water to release flammable gases that may ignite spontaneously and can form explosive peroxides upon storage, particularly once opened.^{[2][3][5][6]}

Table 1: GHS Hazard Classifications

Hazard Class	Category
Flammable Liquids	Category 1[2][3][7]
Substances which, in contact with water, emit flammable gases	Category 1[7]
Pyrophoric Liquids	Category 1[7]
Acute Toxicity, Oral	Category 4[2][3]
Acute Toxicity, Dermal	Category 4[2][3]
Acute Toxicity, Inhalation	Category 4[2][3]
Skin Corrosion / Irritation	Category 1B[2][3][7]
Serious Eye Damage / Eye Irritation	Category 1[2][3][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (CNS, Respiratory System)[2][3][7]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2 (Liver, Blood)[2][3]

Table 2: Hazard and Precautionary Statements

Code	Statement
Hazard Statements	
H224	Extremely flammable liquid and vapor.[4][5][7]
H250	Catches fire spontaneously if exposed to air.[4][7]
H260	In contact with water releases flammable gases which may ignite spontaneously.[4][7]
H302	Harmful if swallowed.[3][4][5]
H314	Causes severe skin burns and eye damage.[4][5][7]
H336	May cause drowsiness or dizziness.[5][7]
EUH014	Reacts violently with water.[7]
EUH019	May form explosive peroxides.[5][7]
Precautionary Statements	
P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[2][5]
P223	Do not allow contact with water.
P231 + P232	Handle under inert gas. Protect from moisture.
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][8]
P301 + P330 + P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[5]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

P402 + P404

Store in a dry place. Store in a closed container.
[5]

Physical and Chemical Properties

The quantitative data available pertains primarily to the reagent as a solution.

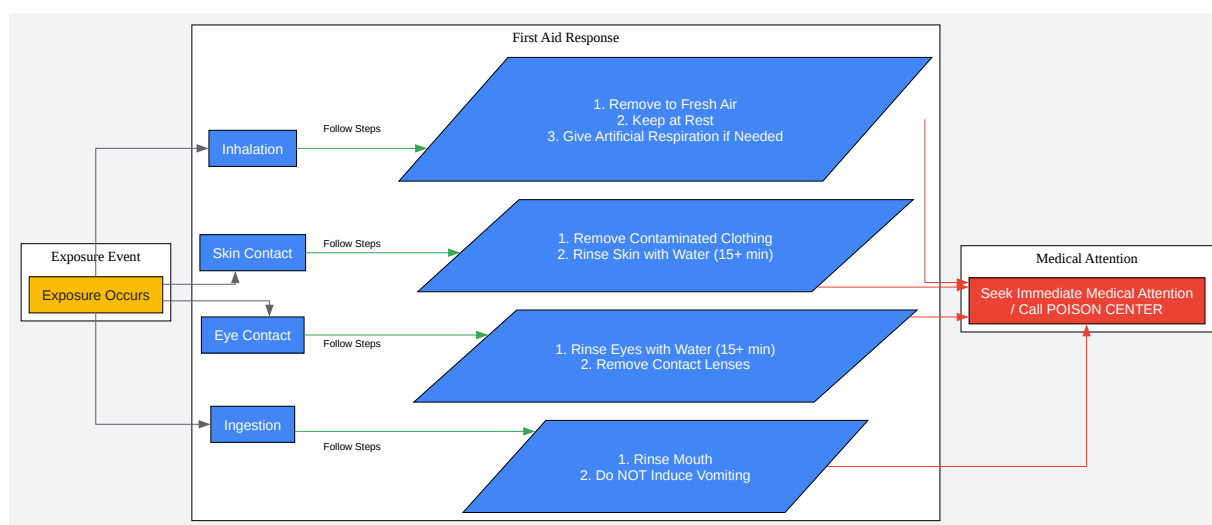
Table 3: Physical and Chemical Data for **Cyclopentylmagnesium Bromide** Solutions

Property	Value	Notes
Molecular Formula	C ₅ H ₉ BrMg[3][6]	
Molecular Weight	173.33 g/mol [3]	
Appearance	Colorless to light yellow solution.[1]	
Concentration	2.0 M in diethyl ether[2]	Also available as ~1mol/L in THF.[1]
Density	0.996 g/mL at 25 °C	For 2.0 M solution in diethyl ether.
Boiling Point	35 °C	For 2.0 M solution in diethyl ether; reflects the solvent's boiling point.
Flash Point	-38 °C (-36.4 °F)[7]	Closed cup; for 2.0 M solution in diethyl ether.
Explosive Properties	Vapors may form explosive mixtures with air.[3]	

Emergency Procedures and First Aid

Immediate medical attention is required for most exposures.[2][3] Personnel providing first aid should protect themselves from exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^[2]^[3] Remove contact lenses if present and easy to do.^[3] Seek immediate medical attention.
- Skin Contact: Take off immediately all contaminated clothing.^[2]^[3] Wash off immediately with plenty of water for at least 15 minutes.^[2]^[5] Seek immediate medical attention.
- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^[2]^[3] If not breathing, give artificial respiration.^[3] Do not use mouth-to-mouth resuscitation.^[2]^[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.^[2]^[3] Call a physician or poison control center immediately.^[3] Rinse mouth with water.^[3]



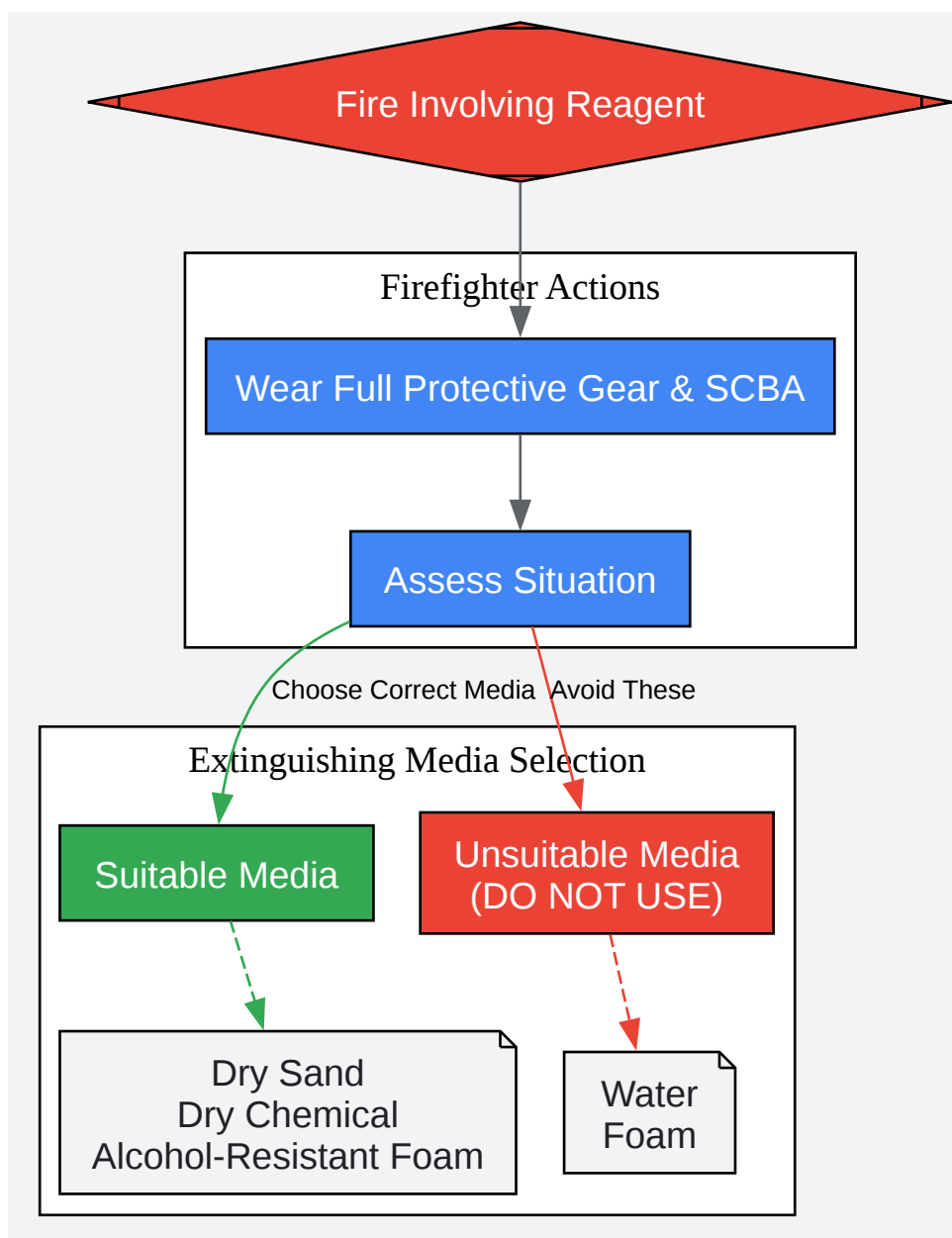
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First Aid Workflow for **Cyclopentylmagnesium Bromide** Exposure.

Fire Fighting Measures

The extreme flammability and water-reactivity of this reagent require specific fire-fighting protocols.

- Suitable Extinguishing Media: Dry sand, dry chemical powder, or alcohol-resistant foam.[8]
- Unsuitable Extinguishing Media: DO NOT USE WATER or foam.[9] The reagent reacts violently with water, liberating extremely flammable gases.[2][3]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[2][3] Containers may explode when heated.[2][3] Hazardous decomposition products include carbon monoxide, carbon dioxide, magnesium oxides, and hydrocarbons.[2][3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3]



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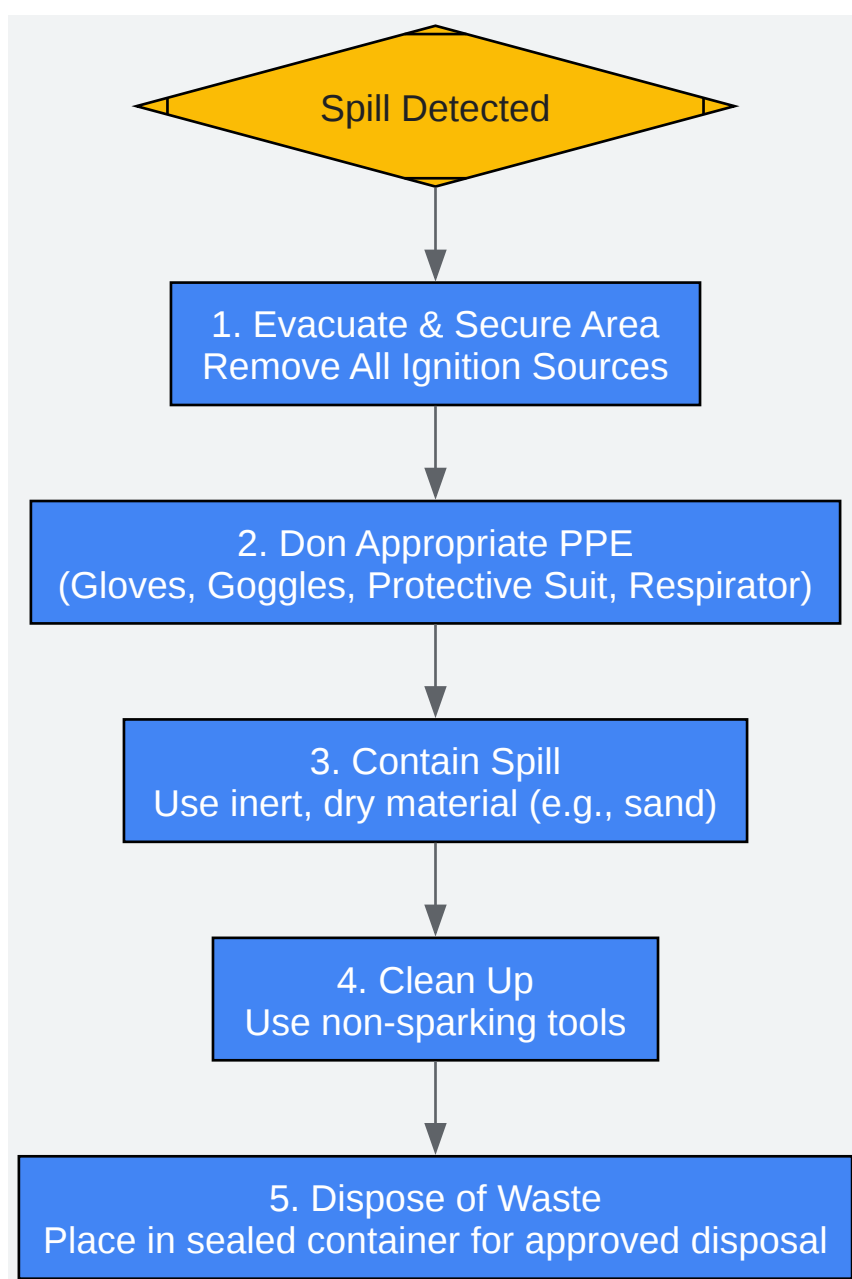
Decision Logic for Fire Fighting.

Accidental Release Measures

Spills must be handled immediately and carefully, isolating all sources of ignition.

- Personal Precautions: Evacuate personnel to safe areas.[4] Wear personal protective equipment, including a protective suit and SCBA if necessary.[2] Ensure adequate ventilation.[4] Remove all sources of ignition and use non-sparking tools.[2][3][4]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[4] Do not let the chemical enter drains.
- Methods for Containment and Clean-up: Do not expose the spill to water.[2][3] Absorb with inert material (e.g., dry sand or earth) and place in a suitable container for disposal.



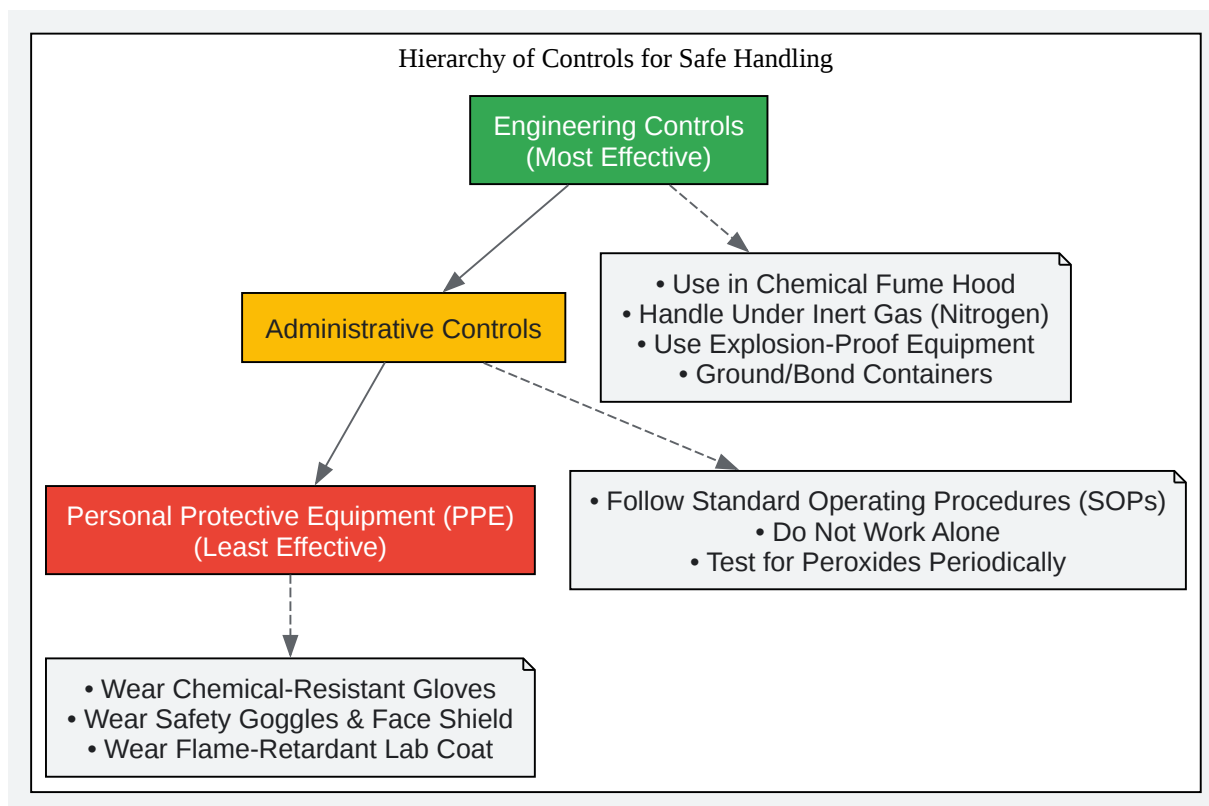
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Workflow for Accidental Release Response.

Handling and Storage

Strict protocols are mandatory to prevent accidents during handling and storage.

- Handling: Use only under a chemical fume hood.^{[2][3]} Handle under an inert atmosphere (e.g., nitrogen).^{[2][3]} Wear full personal protective equipment.^{[2][3]} Keep away from open flames, hot surfaces, and sources of ignition.^{[2][3]} Use non-sparking, explosion-proof equipment and ground/bond all containers.^{[2][3]}
- Storage: Store in a flammables area in a tightly closed container.^[2] Keep in a dry, cool, and well-ventilated place.^[3] Store away from water or moist air.^[2] Containers should be dated when opened and tested periodically for the presence of peroxides.^[3] If crystals form or peroxidation is suspected, the product is extremely dangerous and should only be handled by professionals.^[3]



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Hierarchy of Controls for Safe Handling.

Exposure Controls and Personal Protection

Engineering controls are the primary method for minimizing exposure, supplemented by robust personal protective equipment.

- **Engineering Controls:** Use in a well-ventilated area, preferably within a chemical fume hood.
[3] Ensure eyewash stations and safety showers are close to the workstation.[3] Use explosion-proof electrical and lighting equipment.[3]
- **Personal Protective Equipment (PPE):**

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations.[3] A face shield is also recommended.
Skin Protection	Wear appropriate protective gloves (e.g., butyl rubber, nitrile rubber) and clothing to prevent skin exposure.[3][4]
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]

Stability and Reactivity

This reagent is highly reactive and sensitive to environmental conditions.

Table 5: Stability and Reactivity Profile

Parameter	Description
Reactivity	Reacts violently with water.[2][3]
Chemical Stability	Moisture sensitive.[3] May form explosive peroxides upon exposure to air.[3]
Conditions to Avoid	Exposure to moist air or water, excess heat, open flames, hot surfaces, and sources of ignition.[2][3]
Incompatible Materials	Strong oxidizing agents, water, moist air.[2][3]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Magnesium oxides, Hydrocarbons.[2][3]
Hazardous Polymerization	Hazardous polymerization does not occur.[3]

Disclaimer: This guide is intended for informational purposes for trained professionals and is based on publicly available Safety Data Sheets. It is not a substitute for a comprehensive risk assessment or the specific SDS provided by the manufacturer. Always consult the manufacturer's SDS before use.

Note on Experimental Protocols: Safety Data Sheets are regulatory documents that summarize the hazards of a chemical product and provide safety information. They classify hazards based on standardized testing but do not typically include the detailed experimental methodologies or protocols used to derive those classifications.

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